Z-Pro-Gly-NH2 proper disposal procedures

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Compound of Interest	
Compound Name:	*Z-Pro-Gly-NH2*
CAS No.:	*35010-96-9*
Cat. No.:	*B1600502*

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Operational Guide: Safe Disposal of **Z-Pro-Gly-NH2**

Executive Summary & Chemical Profile

Z-Pro-Gly-NH2 (Benzyloxycarbonyl-L-prolyl-glycinamide) is a synthetic fluorogenic or chromogenic substrate commonly used in enzymatic assays, particularly for Prolyl Endopeptidase (PEP) and collagenase-like activity studies.[1]

While the peptide itself possesses low acute toxicity compared to heavy metals or volatiles, it is a chemical reagent that must be managed under strict Resource Conservation and Recovery Act (RCRA) guidelines. The primary disposal challenge lies not in the peptide alone, but in the solvent matrix (e.g., DMSO, Methanol) used for stock preparation.

Operational Rule: Never dispose of **Z-Pro-Gly-NH2** or its residues down the laboratory drain. Even non-toxic peptides contribute to Biological Oxygen Demand (BOD) and can violate local municipal water discharge permits.[1]

Chemical Hazard Profile

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Property	Specification	Operational Implication
Molecular Structure	Z-Pro-Gly-NH2 (Protected Dipeptide)	The "Z" (Carbobenzoxy) group adds hydrophobicity, requiring organic solvents for high-concentration stocks.[1]
Physical State	White to off-white powder	Dust explosion hazard if aerosolized in large quantities.[1]
GHS Classification	Not P-listed or U-listed (RCRA).[1]	Treat as Irritant (Category 2). Avoid inhalation and skin contact.[1][2][3][4]
Solubility	Soluble in DMSO, Methanol, Ethanol.	Stock solutions are classified as Ignitable (D001) or Solvent-Toxic waste.[1]
Reactivity	Stable under normal conditions.	Compatible with standard organic and aqueous waste streams.[1]

Waste Segregation Protocol

Effective disposal relies on segregating the waste at the point of generation based on its physical state and solvent content.

Scenario A: Solid Waste (Expired Powder or Spill Cleanup)

For pure, solid **Z-Pro-Gly-NH2** that has expired or been spilled.[1]

- Containment: Do not sweep dry dust, as this aerosolizes the peptide.[1] Wet a paper towel with water or ethanol to dampen the powder before wiping.[1]
- Packaging: Transfer the solid (or contaminated wipes) into a clear, sealable polyethylene bag or a wide-mouth high-density polyethylene (HDPE) jar.

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- Labeling: Label as "Hazardous Waste - Solid Debris."
  - Constituents: "**Z-Pro-Gly-NH2**, solid debris."[1]
- Disposal Path: Place in the laboratory's designated Solid Chemical Waste drum.

Scenario B: Stock Solutions (High Concentration in Organic Solvent)

For stock solutions dissolved in DMSO, Methanol, or Ethanol.

- Identification: Determine the primary solvent.[1]
  - DMSO/Ethanol/Methanol: Classify as Non-Halogenated Organic Waste.[1]
- Segregation: Pour into the designated "Non-Halogenated Organic" safety can (usually Red or White containers).
  - Critical: Do NOT mix with halogenated solvents (like Chloroform/DCM) unless your facility combines them, as this increases disposal costs and safety risks.
- Labeling: Label must read "Hazardous Waste - Organic Solvents."[1]
  - Constituents: "Methanol (or DMSO), <1% **Z-Pro-Gly-NH2**."[1]

Scenario C: Assay Waste (Aqueous Buffers)

For microplate contents or diluted assay buffers (HEPES/Tris) containing trace peptide.[1]

- Volume Assessment:
  - Small Scale (Microplates): Do not aspirate into vacuum traps if possible.[1] The safest route is to dispose of the entire plate as Solid Chemical Waste to prevent aerosol generation.
  - Large Scale (Beakers): Collect liquid in a carboy labeled "Aqueous Chemical Waste."[1]

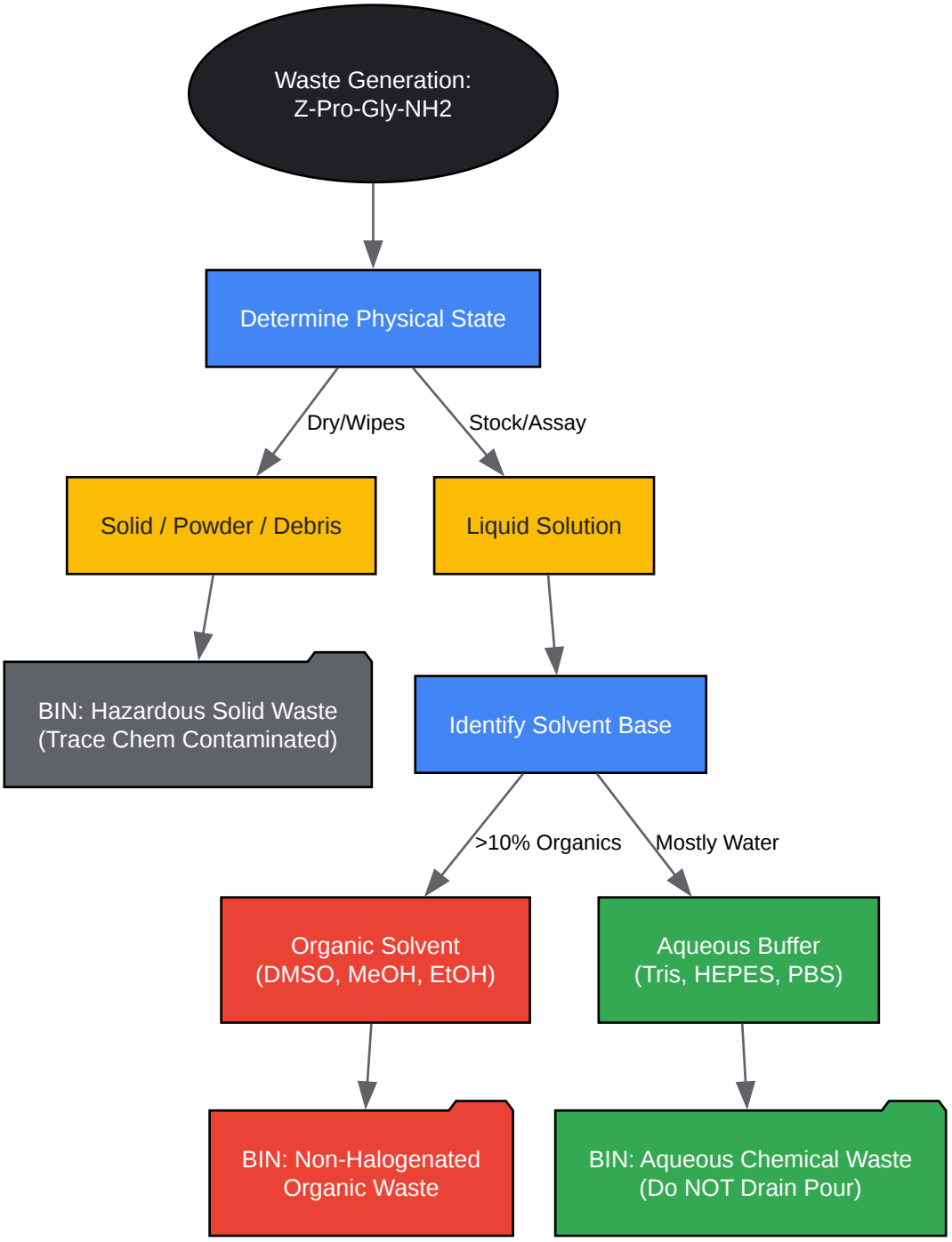
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- pH Check: Ensure the pH is between 5 and 9. If highly acidic/basic due to stopping reagents (e.g., HCl), neutralize or classify as Corrosive Waste.
- Disposal Path: Hand over to EHS for chemical treatment.[1] Do not pour down the sink.

Decision Logic & Workflow (Visualization)

The following diagram illustrates the decision matrix for segregating **Z-Pro-Gly-NH2** waste streams to ensure compliance with 40 CFR (RCRA) regulations.

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Figure 1: Decision tree for **Z-Pro-Gly-NH2** waste segregation based on physical state and solvent composition.[1]

Scientific Rationale & Compliance

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Why "No Drain Disposal"?

Although **Z-Pro-Gly-NH2** is not acutely toxic, modern laboratory standards (Prudent Practices in the Laboratory, NRC) dictate that no chemical reagents should enter the municipal water system.[1]

- BOD Load: Peptides are nitrogen-rich organic sources.[1] Releasing them into waterways increases Biological Oxygen Demand (BOD), potentially disrupting aquatic ecosystems [1]. [1]
- Regulatory Ambiguity: Under RCRA (40 CFR § 261.3), mixtures containing "listed" solvents (like Methanol, F003) become hazardous waste.[1] Even if the peptide is benign, the Spent Solvent rule often triggers hazardous waste classification [2].

Deactivation

Chemical deactivation (e.g., bleaching) is not recommended for pure **Z-Pro-Gly-NH2** chemical waste.[1] Bleach can react with the amide bonds or the Z-group to form chlorinated byproducts, which are more hazardous and difficult to dispose of than the original peptide. Incineration (thermal destruction) by a licensed contractor is the only validated method for complete destruction.[1]

Emergency Spill Procedures

In the event of a spill >100 mg:

- Isolate: Mark the area.[1]
- PPE: Wear Nitrile gloves, lab coat, and safety goggles.[1][5][6] If powder is airborne, use an N95 respirator.[1]
- Neutralize: No chemical neutralization is required.[1]
- Clean:
  - Solids: Cover with wet paper towels to prevent dust.[1] Scoop into a bag.
  - Liquids: Absorb with vermiculite or spill pads.[1]

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- Report: Log the spill with your facility's EHS department.[1]

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- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press.[1]
- U.S. Environmental Protection Agency (EPA). (2025).[1] Resource Conservation and Recovery Act (RCRA) Regulations - Title 40 CFR.[1][7] [1]
- Occupational Safety and Health Administration (OSHA).Hazard Communication Standard (HCS) - 29 CFR 1910.1200.[1][8]

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